

A Technical Guide to Procuring N-Desmethyl Pimavanserin Analytical Standard

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Compound of Interest

Compound Name: *N-Desmethyl Pimavanserin*

Cat. No.: *B1344363*

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For researchers, scientists, and professionals in drug development, the procurement of high-purity analytical standards is a critical step in ensuring the accuracy and validity of experimental results. This guide provides an in-depth overview of sourcing **N-Desmethyl Pimavanserin**, the primary active metabolite of Pimavanserin, for analytical purposes.^{[1][2][3]}

N-Desmethyl Pimavanserin, also known as AC-279, is a key compound in pharmacokinetic and metabolism studies of Pimavanserin.^{[2][4]} Pimavanserin is primarily metabolized by the cytochrome P450 enzymes CYP3A4 and CYP3A5 to form this active metabolite.^[5]

Suppliers and Product Specifications

Several reputable suppliers offer **N-Desmethyl Pimavanserin** as a reference standard or for research use. The table below summarizes key quantitative data from various suppliers to facilitate comparison.

Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity	Available Quantities
Clearsynth	N-Desmethyl Pimavanse rin	639863-77-7	C ₂₄ H ₃₂ FN ₃ O ₂	413.53	Not specified	Not specified
Immunoma rt	N-Desmethyl Pimavanse rin	639863-77-7	C ₂₄ H ₃₂ FN ₃ O ₂	413.53	98.88%	1 mg, 10mM/1mL
DLA PHARMAC EUTICALS	N-Desmethyl Pimavanse rin	639863-77-7	C ₂₄ H ₃₂ FN ₃ O ₂	Not specified	Not specified	25mg, 100mg
Shimadzu Chemistry & Diagnostic s	[2H ₄]-Pimavanse rin metabolite ([2H ₄]-AC-279)	N/A	C ₂₄ H ₂₈ D ₄ FN ₃ O ₂	417.56	Min. 98.00%	1 mg, 5 mg, 10 mg, 25 mg, 100 mg

Experimental Protocols

While specific experimental protocols are often developed and validated in-house, the following provides a generalized methodology for the use of **N-Desmethyl Pimavanserine** as an analytical standard in a Liquid Chromatography-Mass Spectrometry (LC-MS/MS) assay, based on published research.[\[4\]](#)[\[6\]](#)

Preparation of Standard Stock and Working Solutions:

- Stock Solution: Accurately weigh a precise amount of **N-Desmethyl Pimavanserine** analytical standard and dissolve it in a suitable solvent, such as dimethyl sulfoxide (DMSO) [\[1\]](#), to a known concentration (e.g., 1 mg/mL).

- Working Solutions: Prepare a series of working solutions by serially diluting the stock solution with an appropriate solvent (e.g., acetonitrile or methanol) to create calibration standards and quality control (QC) samples at various concentration levels.

Sample Preparation (Plasma):

The protein precipitation method is a common technique for extracting the analyte from biological matrices like plasma.^[6]

- Aliquot 10 µL of the plasma sample into a microcentrifuge tube.
- Add 10 µL of acetonitrile to the plasma sample.
- Add 50 µL of an acetonitrile solution containing a suitable internal standard.
- Vortex the mixture for 1 minute to ensure thorough mixing.
- Centrifuge the samples at $14,000 \times g$ for 10 minutes to precipitate the proteins.
- Carefully transfer 40 µL of the supernatant to a new tube.
- Add 40 µL of a 50% acetonitrile solution and vortex to mix.
- The resulting solution is ready for LC-MS/MS analysis.

LC-MS/MS Method Validation:

The analytical method should be validated according to relevant guidelines (e.g., ICH M10) to ensure its reliability.^[6] Key validation parameters include:

- Selectivity: Assessed by comparing the chromatograms of blank plasma with those of spiked plasma samples to ensure no interference from endogenous components.^{[4][6]}
- Linearity: Determined by analyzing a series of calibration standards to establish the concentration range over which the detector response is proportional to the analyte concentration.

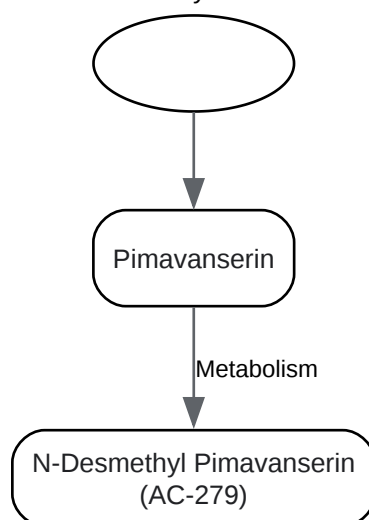
- Accuracy and Precision: Evaluated by analyzing QC samples at multiple concentration levels on the same day (intra-day) and on different days (inter-day).[6]
- Limit of Detection (LOD) and Limit of Quantitation (LOQ): The lowest concentration of the analyte that can be reliably detected and quantified, respectively.

Visualizations

Metabolic Pathway of Pimavanserin

The following diagram illustrates the metabolic conversion of Pimavanserin to its active metabolite, **N-Desmethyl Pimavanserin**, primarily mediated by the CYP3A4 enzyme.

Metabolic Pathway of Pimavanserin



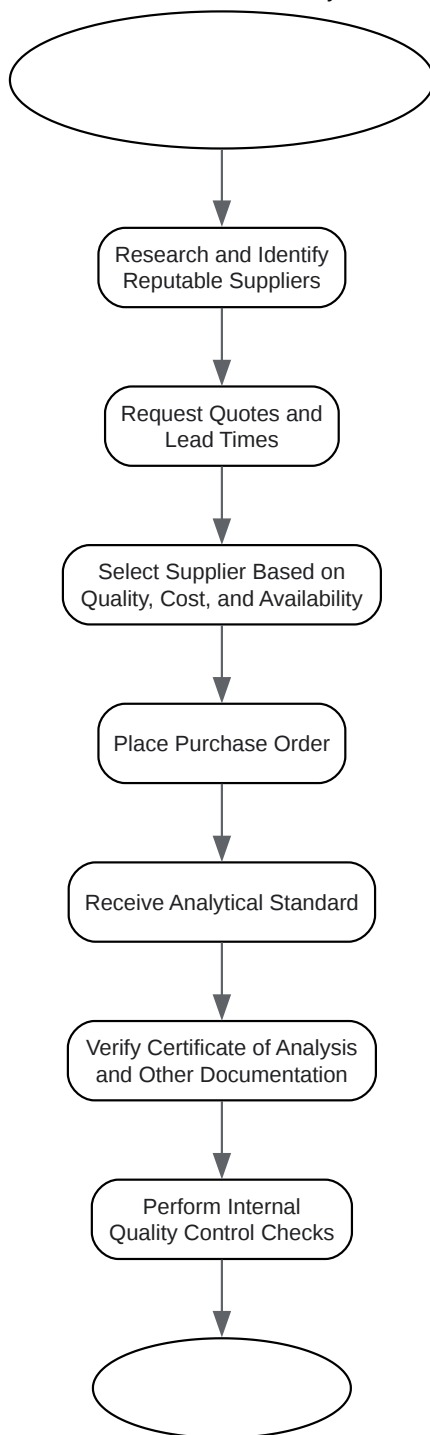
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Caption: Metabolic conversion of Pimavanserin to **N-Desmethyl Pimavanserin**.

Procurement and Verification Workflow

This diagram outlines the logical steps for procuring and verifying an analytical standard of **N-Desmethyl Pimavanserin**.

Procurement and Verification of Analytical Standard



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Caption: Workflow for procuring and verifying an analytical standard.

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